

A Technical Guide to 3',4'-Dimethoxyacetophenone: Structure, Properties, and Synthetic Applications

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Compound of Interest

Compound Name: 3',4'-Dimethoxyacetophenone

Cat. No.: B042557

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For: Researchers, Scientists, and Drug Development Professionals

Introduction

3',4'-Dimethoxyacetophenone, also known by its common synonym acetoveratrone, is an aromatic ketone that serves as a valuable and versatile intermediate in organic synthesis.^{[1][2]} Characterized by an acetophenone core substituted with two methoxy groups at the 3' and 4' positions, this compound is a key building block in the production of various pharmaceuticals, agrochemicals, and fragrances.^{[1][3][4][5]} Its structural features and reactivity make it a focal point in medicinal chemistry and materials science. This guide provides a comprehensive overview of its chemical structure, physicochemical properties, and detailed experimental protocols for its synthesis and derivatization.

Chemical Structure and Nomenclature

The formal IUPAC name for this compound is 1-(3,4-dimethoxyphenyl)ethanone.^{[6][7][8]} It is a member of the acetophenone class of organic compounds.^{[2][3][6]}

- IUPAC Name: 1-(3,4-dimethoxyphenyl)ethanone^{[6][8]}
- Common Synonyms: **3',4'-Dimethoxyacetophenone**, Acetoveratrone, 4-Acetylveratrole, 3,4-Dimethoxyphenyl methyl ketone^{[5][6][7][9]}

- CAS Number: 1131-62-0[7]

Figure 1: 2D representation of 1-(3,4-dimethoxyphenyl)ethanone.

Physicochemical Properties

3',4'-Dimethoxyacetophenone is typically a white to beige crystalline solid at room temperature.[3][5] Its key properties are summarized below for reference.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₂ O ₃	[1][7]
Molecular Weight	180.20 g/mol	[1][6]
Appearance	White to yellow/beige crystalline powder	[1][3][5]
Melting Point	47-54 °C	[1][3]
Boiling Point	286-288 °C (at 760 mmHg)	[3][10]
Solubility	Soluble in hot water and methanol; soluble in organic solvents like ethanol and ether. [2][4][5]	[2][4][5]
InChI Key	IQZLUWLMQNGTIW-UHFFFAOYSA-N	[7][8]
SMILES String	CC(=O)C1=CC(=C(C=C1)OC)OC	[6]

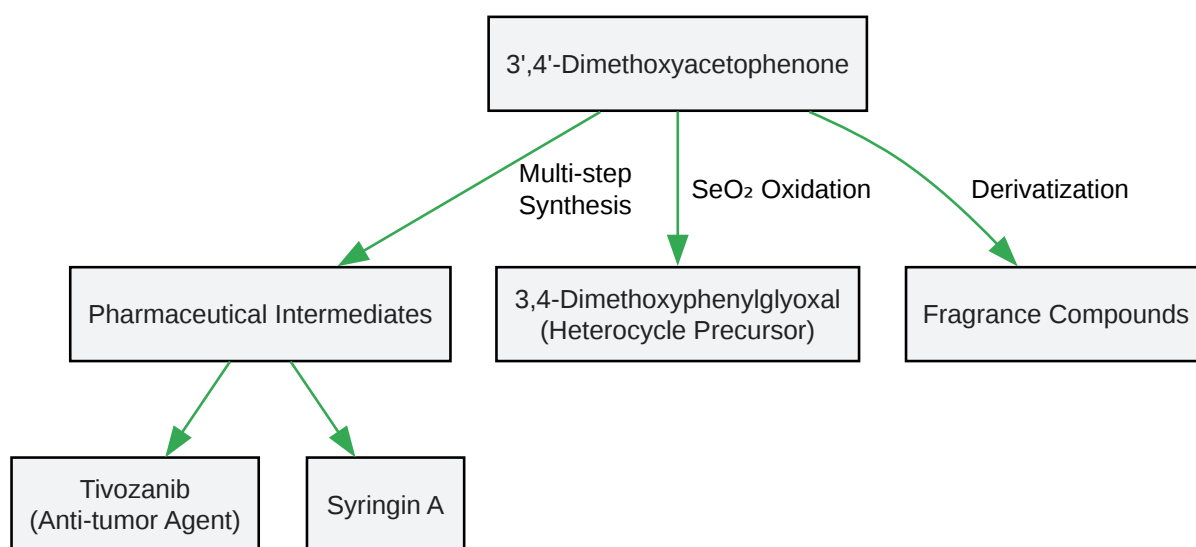
Applications in Organic Synthesis

3',4'-Dimethoxyacetophenone is a cornerstone intermediate for constructing more complex molecular architectures. Its activated aromatic ring and ketone functional group allow for a wide range of chemical transformations.

- Pharmaceuticals: It is a documented precursor in the synthesis of various pharmaceutical agents, including anti-inflammatory drugs and the anti-tumor targeted drug tivozanib.[1][11] It

is also used to synthesize Syringin A, a compound studied for its potential kidney-tonifying functions.[11]

- **Fragrance Industry:** The compound contributes a sweet, floral, and woody scent profile, making it a component in perfumes and cosmetics.[1][10]
- **Chemical Research:** It serves as a substrate for studying catalytic reactions and developing new synthetic methodologies, such as in oxidation and hydrogenation studies.[3][11] For instance, it is the starting material for the synthesis of 3,4-Dimethoxyphenylglyoxal hydrate, a valuable building block for heterocyclic compounds.[12]



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Figure 2: Role as a precursor in synthesizing valuable compounds.

Experimental Protocols

Detailed methodologies for the synthesis of **3',4'-Dimethoxyacetophenone** and its subsequent use in a key synthetic transformation are provided below.

Protocol 1: Synthesis via Methylation of 3',4'-Dihydroxyacetophenone

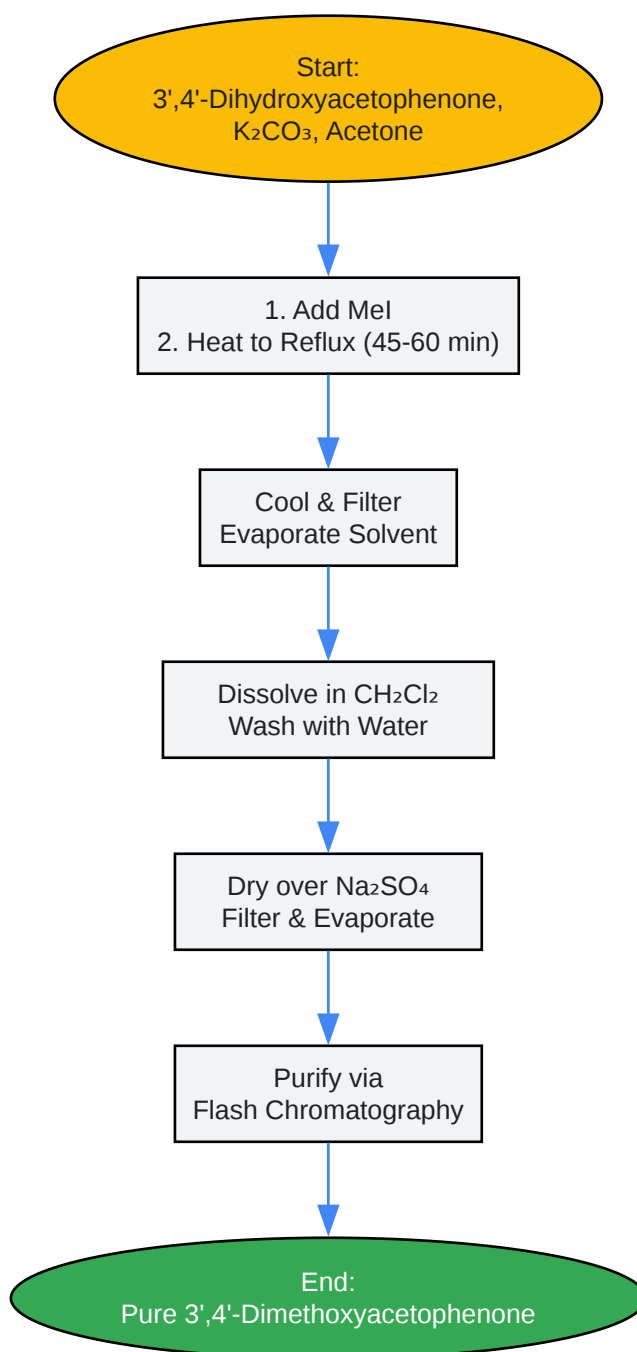
This protocol describes the preparation of **3',4'-Dimethoxyacetophenone** by the methylation of the corresponding dihydroxy- precursor.[3]

Materials:

- 3',4'-Dihydroxyacetophenone
- Anhydrous Potassium Carbonate (K_2CO_3)
- Methyl Iodide (MeI)
- Dry Acetone
- Dichloromethane (CH_2Cl_2)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Silica gel for flash chromatography
- Hexane/Ethyl Acetate (4:1, v/v)

Procedure:

- To a stirred mixture of 3',4'-dihydroxyacetophenone (1.0 eq) and anhydrous K_2CO_3 (approx. 55 eq) in dry acetone, add methyl iodide (approx. 24 eq).^[3]
- Heat the mixture at reflux for 45-60 minutes.^[3]
- After cooling to room temperature, filter the mixture and evaporate the solvent from the filtrate under reduced pressure.
- Dissolve the resulting residue in dichloromethane (CH_2Cl_2).
- Wash the organic layer with two portions of water, then dry over anhydrous Na_2SO_4 .
- Filter the solution and evaporate the solvent under reduced pressure.
- Purify the crude product by flash chromatography using a silica gel column with a hexane/EtOAc (4:1, v/v) eluent to yield the final product, **3',4'-dimethoxyacetophenone**.^[3]



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Figure 3: Workflow for the synthesis of 3',4'-Dimethoxyacetophenone.

Protocol 2: Oxidation to 3,4-Dimethoxyphenylglyoxal Hydrate

This protocol details the use of **3',4'-Dimethoxyacetophenone** as a starting material in a selenium dioxide oxidation reaction, a common method for converting an activated methyl ketone to a 1,2-dicarbonyl compound.[\[12\]](#)

Materials:

- **3',4'-Dimethoxyacetophenone**
- Selenium Dioxide (SeO₂)
- 1,4-Dioxane
- Deionized Water
- Round-bottom flask with reflux condenser
- Heating mantle with magnetic stirrer

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, add selenium dioxide (1.0 eq). To this, add a 9:1 (v/v) mixture of 1,4-dioxane and water and stir to dissolve.[\[12\]](#)
- **Addition of Starting Material:** Add **3',4'-dimethoxyacetophenone** (1.0 - 2.0 eq) to the reaction mixture.[\[12\]](#)
- **Reaction:** Heat the mixture to reflux (approx. 90-100 °C) with vigorous stirring. The reaction progress is indicated by the precipitation of black elemental selenium.[\[12\]](#)
- **Work-up:** Once the reaction is complete, cool the mixture and filter to remove the selenium precipitate. Wash the precipitate with a small amount of hot dioxane to recover any adsorbed product.[\[12\]](#)
- **Purification:** Combine the filtrate and washings. Remove the solvents under reduced pressure using a rotary evaporator. The crude 3,4-dimethoxyphenylglyoxal can be further purified by vacuum distillation.[\[12\]](#)

- Hydrate Formation: To obtain the hydrate, dissolve the purified glyoxal in hot water or an ethanol/water mixture. Allow the solution to cool slowly to promote crystallization.[12]

Safety and Handling

As with all chemical reagents, **3',4'-Dimethoxyacetophenone** should be handled with care in a well-ventilated area.

- Personal Protective Equipment (PPE): Use of safety glasses, gloves, and a dust mask (type N95) is recommended.
- Storage: Store in a cool, dry place away from direct light, heat, and moisture. It is incompatible with strong oxidizing agents.[4]
- Hazards: May cause irritation to the skin, eyes, and respiratory system.[2]

Conclusion

3',4'-Dimethoxyacetophenone is a compound of significant industrial and academic interest. Its straightforward synthesis and versatile reactivity make it an indispensable building block for professionals in drug discovery, medicinal chemistry, and fragrance development. The data and protocols summarized in this guide offer a technical foundation for its effective utilization in research and development settings.

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